

A Comprehensive Technical Guide to the Physical Properties of Deuterated Hexadecyl Chloride

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Compound of Interest

Compound Name: **1-Chlorohexadecane-D33**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physical properties of deuterated hexadecyl chloride. Given the limited direct experimental data on the deuterated variant, this document leverages data from its non-deuterated counterpart, 1-chlorohexadecane, and establishes the expected impact of deuteration based on established principles of isotope effects. This guide is intended to be a valuable resource for professionals in research, scientific analysis, and drug development who utilize deuterated compounds.

Core Physical Properties

Deuteration, the substitution of hydrogen with its heavier isotope deuterium, typically has a minimal effect on the bulk physical properties of a molecule such as melting point, boiling point, and density. The primary influence is on the vibrational energy of C-D bonds compared to C-H bonds, which can affect reaction kinetics but has a less pronounced impact on non-reactive physical characteristics. Therefore, the physical properties of 1-chlorohexadecane serve as a very close approximation for deuterated hexadecyl chloride.

Data Summary of 1-Chlorohexadecane

The following table summarizes the key physical properties of 1-chlorohexadecane, which are expected to be nearly identical for its deuterated forms.

Physical Property	Value	Notes
Molecular Formula	$C_{16}H_{33}Cl$	
Molecular Weight	260.89 g/mol [1] [2] [3] [4] [5]	The molecular weight of the deuterated version will be higher depending on the number of deuterium atoms.
Melting Point	8-14 °C [5] [6]	Also cited as 7.8 °C [2] .
Boiling Point	149 °C at 1 mm Hg [5] [6]	Alkyl halides generally have higher boiling points than alkanes with the same number of carbons due to polarity and stronger intermolecular forces. [7] [8] [9]
Density	0.865 g/mL at 25 °C [5] [6]	
Solubility in Water	<0.02 g/L [5]	Alkyl halides are generally insoluble in water due to their inability to form hydrogen bonds. [7] [9] They are, however, soluble in organic solvents. [7] [10]
Appearance	Colorless liquid [2] [5]	
Refractive Index	$n_{20/D}$ 1.449 [5] [6]	

Experimental Protocols for Property Determination

Standard methodologies are employed to determine the physical properties of alkyl halides like deuterated hexadecyl chloride.

Melting Point Determination

The melting point can be determined using a standard melting point apparatus.

- Sample Preparation: A small, dry sample of the compound is packed into a capillary tube.

- Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus.
- Heating and Observation: The sample is heated at a slow, controlled rate. The temperature at which the substance first begins to melt and the temperature at which it is completely liquid are recorded as the melting point range.

Boiling Point Determination

The boiling point at a specific pressure can be determined using distillation or a specialized apparatus.

- Apparatus Setup: The liquid is placed in a distillation flask with a few boiling chips. A thermometer is positioned so that the top of the bulb is level with the side arm of the distillation flask.
- Heating: The flask is heated gently.
- Observation: The temperature at which the liquid boils and its vapor condenses on the thermometer is recorded as the boiling point. For high-boiling liquids, vacuum distillation is employed to prevent decomposition.

Density Measurement

The density of a liquid can be determined using a pycnometer or a hydrometer.

- Pycnometer Method:
 - The mass of a clean, dry pycnometer is determined.
 - The pycnometer is filled with the liquid, and its mass is measured again.
 - The volume of the pycnometer is determined by filling it with a liquid of known density (e.g., water) and measuring the mass.
 - The density of the sample is calculated by dividing the mass of the liquid by its volume.

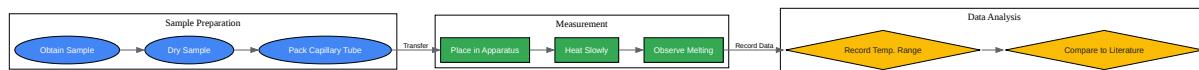
Solubility Testing

Solubility is determined by observing the dissolution of the solute in a solvent.

- Sample Preparation: A small, measured amount of deuterated hexadecyl chloride is added to a test tube.
- Solvent Addition: A measured volume of the solvent (e.g., water, ethanol, acetone) is added.
- Observation: The mixture is agitated, and the degree of dissolution is observed. The process can be repeated with increasing amounts of solute to determine the saturation point.

Experimental Workflow Visualization

The following diagram illustrates a general workflow for the determination of the melting point of a solid organic compound.



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